

what is the pharmacokinetic profile of trovafloxacin

Author: Smolecule Technical Support Team, Date: February 2026

Compound Focus: Trovafloxacin mesylate

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Pharmacokinetic Parameter Tables

Table 1: Key Pharmacokinetic Parameters of Trovafloxacin in Healthy Subjects (Single Dose) [1]

Parameter	100 mg Oral	200 mg Oral	200 mg IV (Alatrofloxacin)	300 mg IV (Alatrofloxacin)
Cmax (µg/mL)	1.0 ± 0.3	2.1 ± 0.5	2.7 ± 0.4	3.6 ± 0.6
Tmax (hrs)	0.9 ± 0.4	1.8 ± 0.9	1.0 ± 0.0	1.3 ± 0.4
AUC (µg·h/mL)	11.2 ± 2.2	26.7 ± 7.5	28.1 ± 5.1	46.1 ± 5.2
Half-Life (hrs)	9.1	9.6	9.4	11.2
Renal Clearance (mL/hr/kg)	—	—	6.5 ± 3.5	6.9 ± 0.5

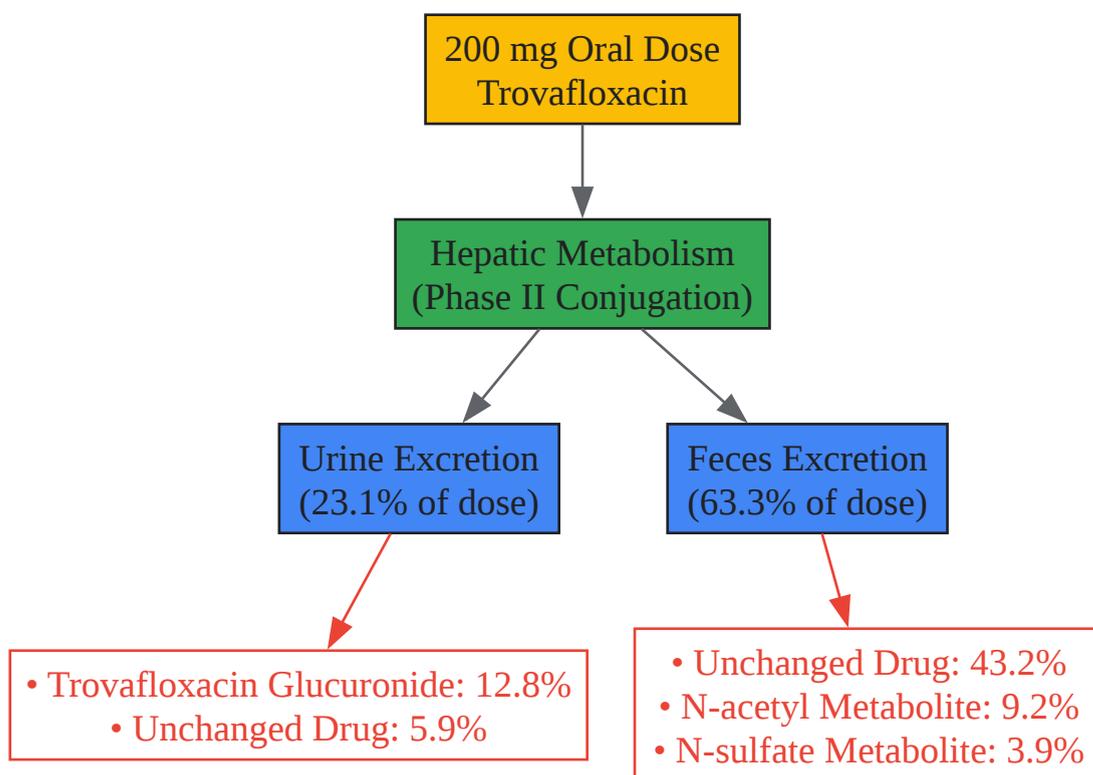
Table 2: Multiple Dose Parameters and Distribution [2] [1] [3]

Parameter	Value or Finding
Bioavailability (Oral)	~88% [1]
Protein Binding	~76% (concentration-independent) [1]
Volume of Distribution (Vdss)	1.2 - 1.6 L/kg [4] [1] [3]
Fecal Excretion (unchanged drug)	~43% [2]
Urinary Excretion (unchanged drug)	~5.9% [2]

| **Tissue Distribution (Tissue/Fluid : Serum Ratio)** | Bronchial Macrophages: 24.1 Lung Epithelial Lining Fluid: 5.8 Whole Lung: 2.1 [1] |

Metabolism and Elimination

Trovafloxacin undergoes extensive metabolism in the liver, with minimal contribution from cytochrome P450 oxidative pathways [2] [1]. The primary route of elimination is non-renal, through hepatic conjugation [2]. The following diagram illustrates the metabolic fate and excretion of a single oral dose of trovafloxacin in humans, based on data from a study of four healthy male volunteers [2].



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Trovafloxacin Metabolism and Excretion Pathways [2].

Experimental Protocols

The pharmacokinetic profile of trovafloxacin was established through specific clinical studies. Here are the methodologies for two key experiments:

1. Study of Metabolism and Excretion in Healthy Volunteers [2]

- **Objective:** To examine the metabolism and excretion pathways of trovafloxacin.
- **Subjects:** Four healthy male volunteers.
- **Dosing:** A single, oral 200-mg dose of radiolabeled (C14) trovafloxacin.
- **Sample Collection:** Blood, urine, and feces were collected.
- **Analytical Methods:**
 - Trovafloxacin in urine and serum was quantified using **High-Performance Liquid Chromatography (HPLC) with ultraviolet (UV) detection**.
 - Metabolites in serum, urine, and feces were identified using **reverse-phase HPLC coupled with Mass Spectrometry (HPLC/MS)**.

- Radioactivity in samples was measured by **liquid scintillation counting** to determine total recovery.

2. Study of Biliary Excretion in Surgical Patients [2]

- **Objective:** To compare the concentrations of trovafloxacin and its metabolites in bile versus serum.
- **Subjects:** Three patients with indwelling nasobiliary tubes (who had undergone recent hepatobiliary surgery).
- **Dosing:** A single 200-mg oral dose of trovafloxacin.
- **Sample Collection:** Serial samples of blood and bile were collected.
- **Analytical Methods:**
 - Trovafloxacin and its N-acetyl metabolite in bile were analyzed using **HPLC with UV and Mass Spectrometric detection (HPLC/UV/MS)**.

Critical Safety Notice

It is crucial to note that **trovafloxacin (Trovan) has been associated with serious and fatal liver injury** [1] [5]. This risk led to significant market restrictions. Its use should be reserved only for treating serious, life- or limb-threatening infections in an inpatient setting, and only when no safer alternative antimicrobial therapy is available [1].

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